

Endogenous Nandrolone: A Technical Guide to its Production, Metabolism, and Detection

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Compound of Interest

Compound Name: *Nandrolone cypionate*

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This technical guide provides a comprehensive overview of the endogenous production of the steroid hormone nandrolone (19-nortestosterone) and its primary metabolites, 19-norandrosterone (19-NA) and 19-noretiocholanolone (19-NE). This document delves into the biochemical pathways of its synthesis, factors influencing its natural production, and the analytical methodologies employed for its detection and quantification in biological matrices.

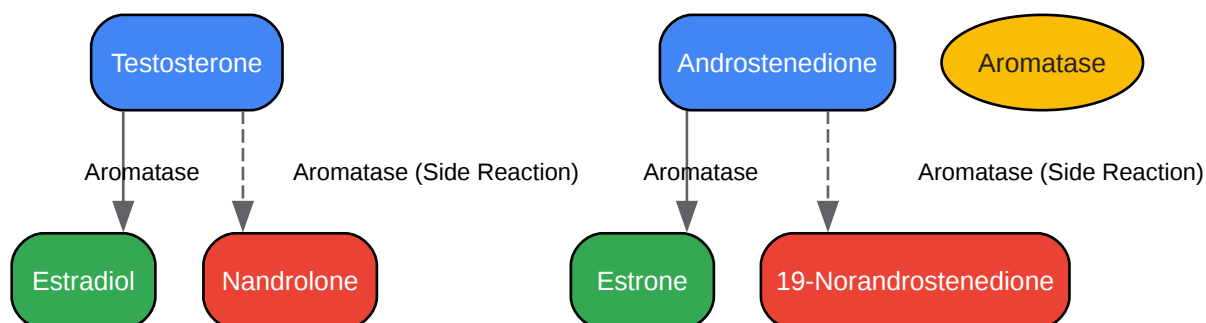
Introduction

Nandrolone is a naturally occurring estrane steroid and an analogue of testosterone, differing by the absence of a methyl group at the C19 position. While it is widely known as a synthetic anabolic-androgenic steroid, its endogenous presence in trace amounts in humans is well-established. Understanding the nuances of endogenous nandrolone production is critical in various fields, including endocrinology, clinical chemistry, and anti-doping science, where distinguishing between natural and exogenous sources is paramount. The primary urinary metabolites used as markers for nandrolone exposure are 19-norandrosterone (19-NA) and 19-noretiocholanolone (19-NE).

Biochemical Pathways

The endogenous synthesis of nandrolone is intrinsically linked to the aromatization of androgens to estrogens. It is considered a minor byproduct of the metabolic pathway that

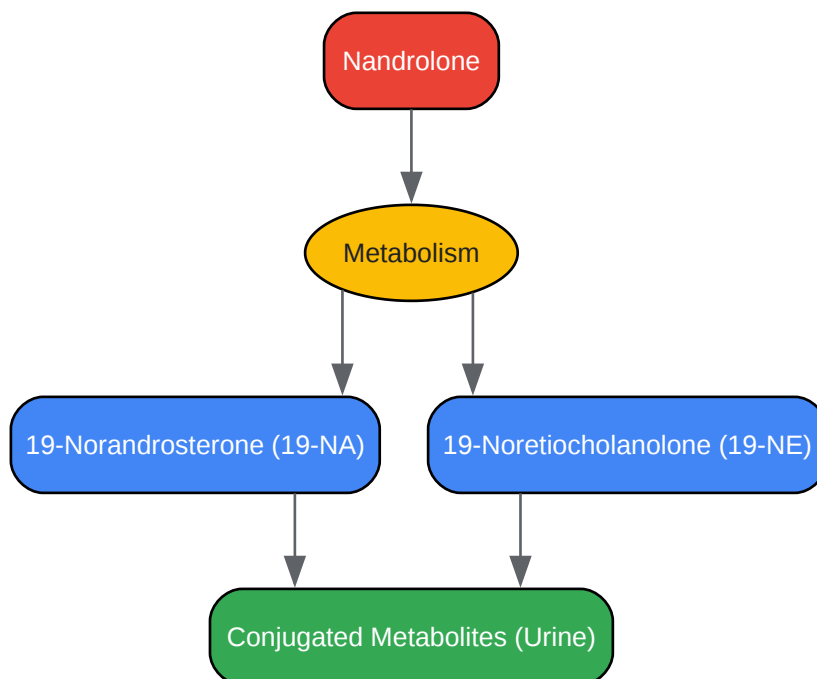
converts testosterone to estradiol, catalyzed by the enzyme aromatase (cytochrome P450 19A1).



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Endogenous Nandrolone Synthesis Pathway.

Once produced, nandrolone undergoes metabolism, primarily in the liver, to form its main urinary metabolites, 19-norandrosterone and 19-noretiocholanolone, which are then conjugated with glucuronic acid or sulfate for excretion.



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Metabolic Pathway of Nandrolone.

Quantitative Data on Endogenous Production

The urinary concentrations of endogenous nandrolone metabolites are typically very low but can fluctuate based on physiological conditions. The following tables summarize reported concentrations in various populations.

Table 1: Urinary Concentrations of 19-Norandrosterone (19-NA) in Healthy, Non-Pregnant Adults

Population	Condition	Mean Concentration (ng/mL)	Range (ng/mL)	Reference(s)
Male Athletes	Baseline	0.048 ± 0.050	Undetectable - 0.250	
Male Athletes	Post-Exhaustive Exercise	Not significantly changed	Levels far below 2.0	
Female (Non-users of norethisterone contraceptives)	Single untimed urine	-	Majority < 2.0	
Female (Users of norethisterone contraceptives)	Single untimed urine	-	One case at 4.1	
Healthy Men	Baseline	-	Undetectable	
Amateur Hockey Players	Baseline	< 0.05 (except one at 0.13)	< 0.05 - 0.13	
Amateur Hockey Players	Post-Submaximal Exercise	Undetectable	-	

Table 2: Urinary Concentrations of 19-Norandrosterone (19-NA) During Pregnancy

| Trimester | Mean Concentration (ng/mL) | Range (ng/mL) | Maximum Value (ng/mL) |
Reference(s) | | :--- | :--- | :

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